Comparative Characterization Guide: Methyl 2-amino-5-(benzylsulfanyl)benzoate

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Compound of Interest

Compound Name:	*Methyl 2-amino-5-(benzylsulfanyl)benzoate*
Cat. No.:	*B15047847*

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Executive Summary

Methyl 2-amino-5-(benzylsulfanyl)benzoate (CAS: 72283-66-4) serves as a critical "masked" sulfur intermediate in the synthesis of sulfur-containing heterocycles (e.g., thio-quinazolines) and non-steroidal anti-inflammatory pharmacophores.

Unlike its free thiol analog, which suffers from rapid oxidative dimerization, or its S-methyl analog, which is often too robust for mild deprotection, the S-benzyl derivative offers the optimal balance of process stability and synthetic versatility. This guide defines the characterization standards required to validate this molecule's quality for high-value drug development.

Part 1: Chemical Profile & Identification Standards

To ensure downstream success, the molecule must meet specific structural fingerprints. The following data constitutes the "Gold Standard" for identification.

1.1 Structural Fingerprint (NMR & MS)

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The presence of the benzyl-thioether moiety distinguishes this molecule from common impurities (disulfides or S-alkyl analogs).

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Technique	Key Signal / Parameter	Assignment / Diagnostic Value
H NMR (400 MHz, DMSO-)	4.05 – 4.15 (s, 2H)	S-CH -Ph (Methylene): The critical diagnostic singlet. If split or absent, S-debenzylation or oxidation has occurred.
3.75 – 3.85 (s, 3H)	COO-CH (Methyl Ester): Confirms ester integrity (vs. free acid).	
6.50 – 6.70 (br s, 2H)	-NH (Amine): Broad singlet, exchangeable with D O. Confirms free amine.	
7.20 – 7.40 (m, 5H)	-Ph (Benzyl Aromatic): Multiplet confirming the protecting group.	
C NMR	~37.0 - 39.0 ppm	S-CH : Benzylic carbon attached to sulfur.
Mass Spec (ESI+)	~274.1 [M+H]	Parent Ion: Must match calculated MW (273.35 g/mol). Look for fragment at 91 (Tropylium ion) indicating benzyl group.
IR Spectroscopy	1680 – 1700 cm	C=O (Ester): Strong stretch.
3350 & 3450 cm	N-H (Primary Amine): Doublet stretch typical of anthranilates.	

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1.2 Purity Specifications (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm).
- Mobile Phase: Gradient Acetonitrile/Water (0.1% Formic Acid).
- Detection: UV @ 254 nm (Aromatic) and 330 nm (Anthranilate absorption).
- Acceptance Criteria: >98.0% Area.
- Critical Impurity:Bis(3-amino-4-methoxycarbonylphenyl)disulfide. This dimer forms if the benzyl group is cleaved prematurely. It appears as a highly retained hydrophobic peak.

Part 2: Comparative Performance Assessment

Why choose the S-Benzyl variant over other 5-substituted anthranilates? The decision relies on the trade-off between stability and deprotection capability.

2.1 The "Goldilocks" Sulfur Protection

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Feature	Target: S-Benzyl (S-Bn)	Alternative A: Free Thiol (S-H)	Alternative B: S-Methyl (S-Me)
Oxidation Stability	High: Resistant to air oxidation. Stable on shelf >12 months.	Poor: Rapidly oxidizes to disulfides (dimers) in air. Requires inert atmosphere.	Very High: Indefinitely stable.[1]
Deprotection	Tunable: Cleaved by Na/NH (Birch) or Lewis Acids (AlCl).	N/A: Already deprotected (but unstable).	Difficult: Requires harsh demethylation (BBr , TMSI) which may hydrolyze the ester.
Atom Economy	Moderate: Benzyl group adds mass, but aids crystallization.	Excellent: No waste, but purification is difficult due to dimerization.	Good: Low mass, but limits synthetic flexibility.
Use Case	Complex Synthesis: Best for multi-step sequences where sulfur must be "masked" until the final step.	Immediate Use: Only viable if generated in situ and used instantly.[1]	Permanent Modification: Best if the final drug requires an S-Me group.

2.2 Comparative Reactivity Pathway (Visualization)

The following diagram illustrates why the S-Benzyl pathway is preferred for generating 5-thio-substituted heterocycles compared to the unstable thiol route.

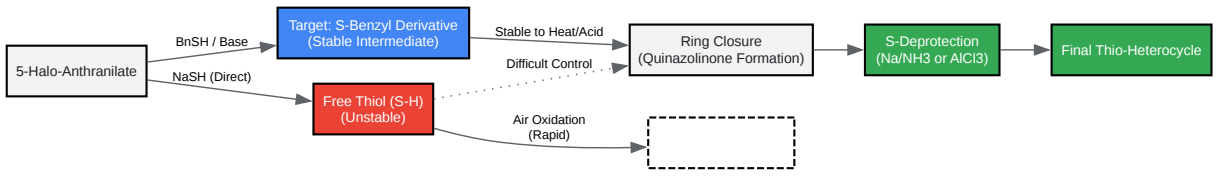

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Figure 1: The S-Benzyl derivative allows for robust cyclization chemistry (blue path) without the risk of oxidative dimerization (red path) associated with free thiols.

Part 3: Detailed Characterization Protocol

To validate the identity and purity of **Methyl 2-amino-5-(benzylsulfanyl)benzoate**, follow this self-validating workflow.

3.1 Experimental Workflow

- Sample Preparation: Dissolve 10 mg of sample in 0.6 mL DMSO-

  . Ensure complete solubility; turbidity indicates inorganic salts or disulfide polymers.
- H-NMR Acquisition: Acquire spectrum with a minimum of 16 scans.
- Integration Check (Self-Validation):
  - Calibrate the Methyl Ester singlet (approx 3.8 ppm) to 3.00.
  - Pass Criteria: The S-Benzyl methylene singlet (approx 4.1 ppm) must integrate to 2.0 ± 0.1.
  - Fail Criteria: If the methylene integrates < 1.9, check for benzyl cleavage. If aromatic region integrates > 9.0 (relative to methyl), check for solvent retention (toluene/benzyl bromide).

3.2 HPLC Method for Impurity Profiling

- Objective: Detect unreacted Benzyl Mercaptan and Disulfide dimers.
- Gradient:
  - 0-2 min: 10% B (ACN)
  - 2-15 min: 10% -> 90% B
  - 15-20 min: 90% B

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- Interpretation:
  - RT ~4-5 min: Anthranilic acid impurities (polar).
  - RT ~10-12 min:Target Molecule.
  - RT ~16-18 min: Disulfide Dimer (highly non-polar).

3.3 Characterization Logic Flow

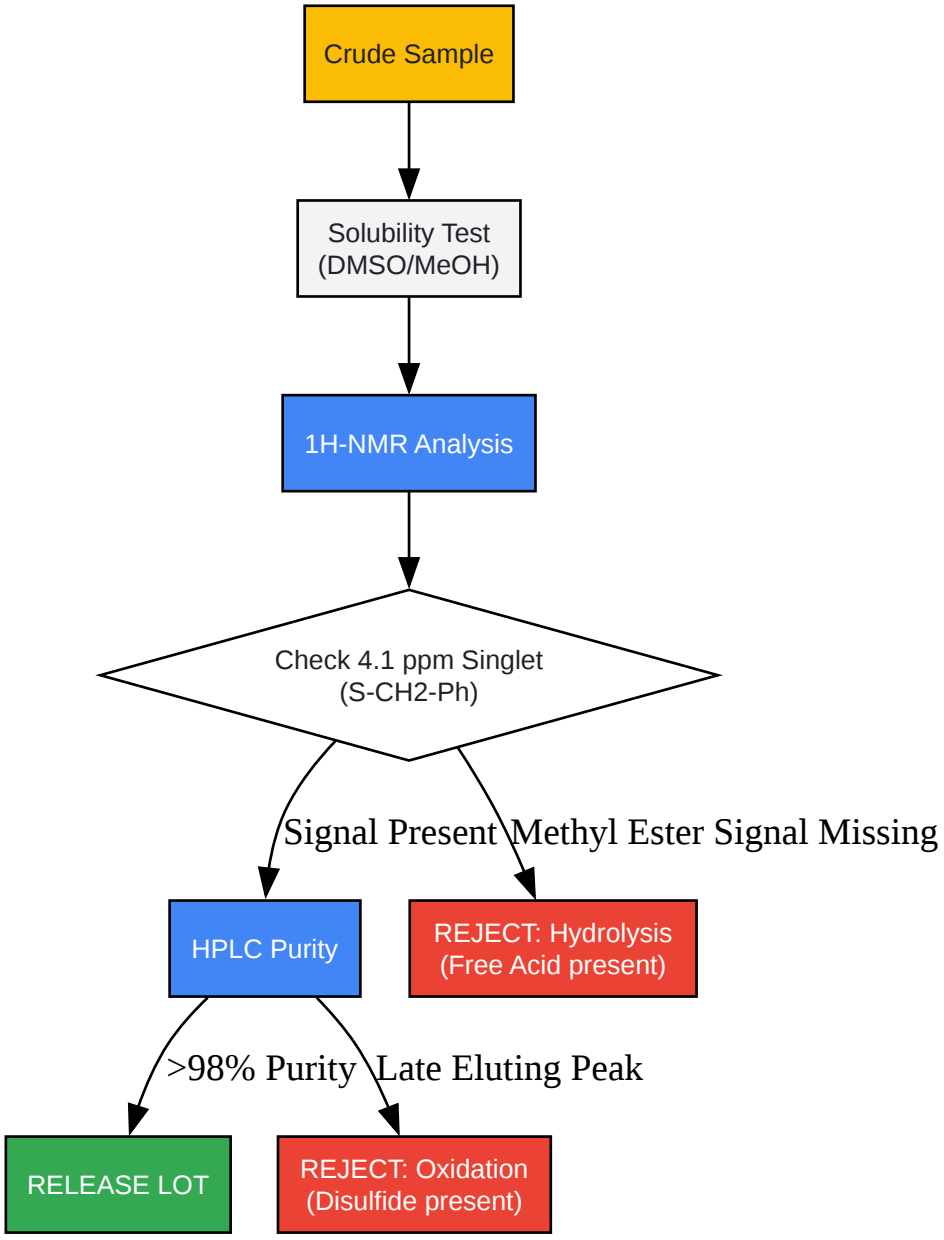

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Figure 2: Logical decision matrix for batch release. The S-methylene signal is the primary "gatekeeper" for structural integrity.

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